

McN3716 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: McN3716

Cat. No.: B8069494

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Application Notes and Protocols for McN3716

For Researchers, Scientists, and Drug Development Professionals

Introduction

McN3716, also known as methyl 2-tetradecylglycidate, is a potent and specific inhibitor of fatty acid oxidation (FAO). It exerts its inhibitory effect by targeting Carnitine Palmitoyltransferase I (CPT1), the rate-limiting enzyme in the transport of long-chain fatty acids into the mitochondria for β -oxidation. By blocking this crucial step, **McN3716** effectively reduces cellular energy production from fatty acids. This property makes it a valuable tool for studying metabolic pathways and a potential therapeutic agent in conditions characterized by excessive fatty acid oxidation.

Physicochemical Properties and Solubility

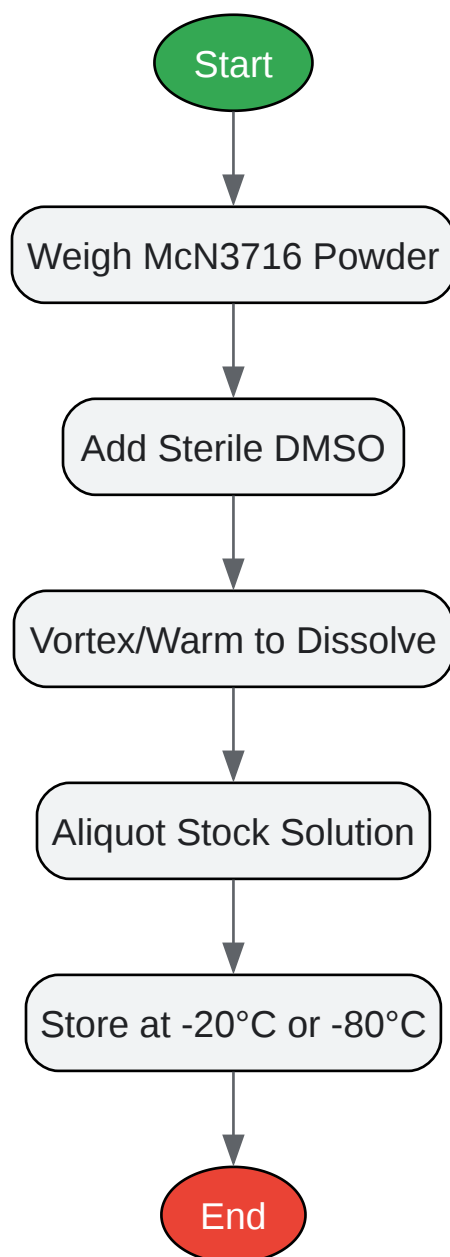
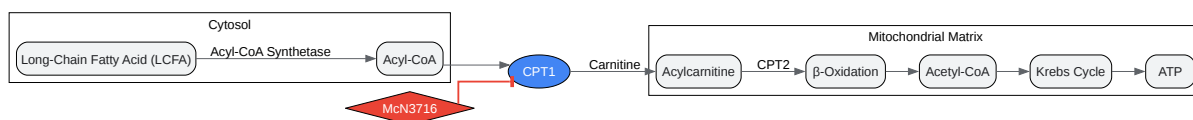
While specific quantitative solubility data for **McN3716** in various solvents is not readily available in public literature, a common practice for similar nonpolar compounds is to use dimethyl sulfoxide (DMSO) as a primary solvent for creating concentrated stock solutions. For aqueous-based cellular assays, these stock solutions are then diluted to the final working concentration.

Table 1: Solubility and Storage of **McN3716**

Parameter	Information
IUPAC Name	methyl 2-tetradecyloxirane-2-carboxylate
Molecular Formula	C ₁₈ H ₃₄ O ₃
Molecular Weight	300.47 g/mol
Primary Stock Solvent	Dimethyl Sulfoxide (DMSO)
Recommended Stock Conc.	10-50 mM
Storage of Stock Solution	-20°C or -80°C for long-term storage
Aqueous Media Solubility	Low; requires dilution from a DMSO stock

Signaling Pathway of McN3716 Action

McN3716 inhibits the enzyme Carnitine Palmitoyltransferase I (CPT1), which is located on the outer mitochondrial membrane. CPT1 is essential for the transport of long-chain fatty acids (LCFAs) into the mitochondrial matrix, where they undergo β -oxidation. By inhibiting CPT1, **McN3716** prevents the formation of acylcarnitine from acyl-CoA, thereby halting the entry of LCFAs into the mitochondria. This leads to a decrease in the rate of β -oxidation and a subsequent reduction in the production of acetyl-CoA, NADH, and FADH₂, which are key substrates for the Krebs cycle and oxidative phosphorylation.



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